

Application Notes and Protocols for Degrasyn (WP1130)

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Compound of Interest

Compound Name: Degrasyn

Cat. No.: B1670191

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These application notes provide detailed protocols for the preparation, storage, and handling of **Degrasyn** (WP1130) stock solutions for in vitro and in vivo research applications.

Product Information:

Degrasyn (WP1130) is a cell-permeable, second-generation tyrphostin derivative that functions as a potent and partially selective deubiquitinase (DUB) inhibitor.^{[1][2][3]} It has been shown to directly inhibit the activity of several DUBs, including USP9x, USP5, USP14, and UCH37.^{[1][2][4]} This inhibition leads to the accumulation of polyubiquitinated proteins, which can trigger aggresome formation and induce apoptosis in tumor cells.^{[1][4][5]} WP1130 was initially identified as an inhibitor of the JAK/STAT signaling pathway, where it downregulates the activation of STATs by promoting the degradation of upstream JAK kinases.^{[1][6]} Its ability to downregulate anti-apoptotic proteins such as Bcr-Abl and JAK2 makes it a compound of interest in cancer research, particularly for chronic myelogenous leukemia (CML), melanoma, and glioblastoma.^{[1][2]}

Quantitative Data Summary:

The following table summarizes the key quantitative data for **Degrasyn** (WP1130).

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₁₈ BrN ₃ O	[1][3]
Molecular Weight	384.27 g/mol	[1]
CAS Number	856243-80-6	[1][3]
Appearance	Crystalline solid, light yellow	[3]
Purity	≥95% - ≥97% (HPLC)	[3]
Solubility in DMSO	>10 mM to 100 mg/mL	[1][7]
Solubility in Ethanol	≥7.23 mg/mL to 50 mg/mL	[1][7]
Solubility in Water	Insoluble	[1][7]
Storage (Solid)	-20°C for up to 3 years; 2-8°C also cited	[1][7]
Storage (Stock Solution)	-20°C for up to 6 months; -80°C for up to 1 year	[7]

Experimental Protocols

1. Preparation of a 10 mM **Degrasyn** (WP1130) Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Degrasyn** (WP1130) using dimethyl sulfoxide (DMSO) as the solvent.

Materials:

- **Degrasyn** (WP1130) powder
- Anhydrous or high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Optional: Water bath or incubator at 37°C, ultrasonic bath

Procedure:

- Calculate the required mass of WP1130:
 - To prepare 1 mL of a 10 mM stock solution, you will need 3.84 mg of WP1130.
 - Calculation: Volume (L) x Concentration (mol/L) x Molecular Weight (g/mol) = Mass (g)
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 384.27 \text{ g/mol} = 0.00384 \text{ g} = 3.84 \text{ mg}$
- Weigh the WP1130 powder:
 - Carefully weigh out the calculated amount of WP1130 powder in a sterile microcentrifuge tube.
- Add DMSO:
 - Add the desired volume of DMSO to the tube containing the WP1130 powder. For a 10 mM solution, add 1 mL of DMSO for every 3.84 mg of WP1130.
- Dissolve the compound:
 - Vortex the solution thoroughly until the powder is completely dissolved.
 - To aid dissolution for higher concentrations, you can warm the tube at 37°C for 10 minutes and/or use an ultrasonic bath for a short period.[\[1\]](#)[\[6\]](#)
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[7\]](#)
 - Store the aliquots at -20°C for up to 6 months or at -80°C for up to 1 year.[\[7\]](#)

Safety Precautions:

- **Degrasyn** (WP1130) is a bioactive compound. Handle with care and use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for complete safety information.

2. Dilution of Stock Solution for Cell-Based Assays

This protocol describes the dilution of the 10 mM WP1130 stock solution for use in cell culture experiments. Typical working concentrations for cell-based assays range from 0.5 μ M to 10 μ M.^{[7][8]}

Materials:

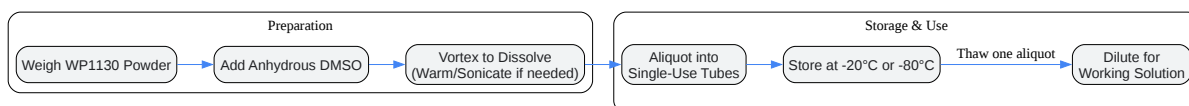
- 10 mM **Degrasyn** (WP1130) stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Thaw the stock solution:
 - Thaw a single aliquot of the 10 mM WP1130 stock solution at room temperature.
- Prepare an intermediate dilution (optional but recommended):
 - To minimize the concentration of DMSO in the final culture medium (typically $\leq 0.1\%$), it is advisable to prepare an intermediate dilution.
 - For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in sterile cell culture medium or phosphate-buffered saline (PBS).
- Prepare the final working solution:

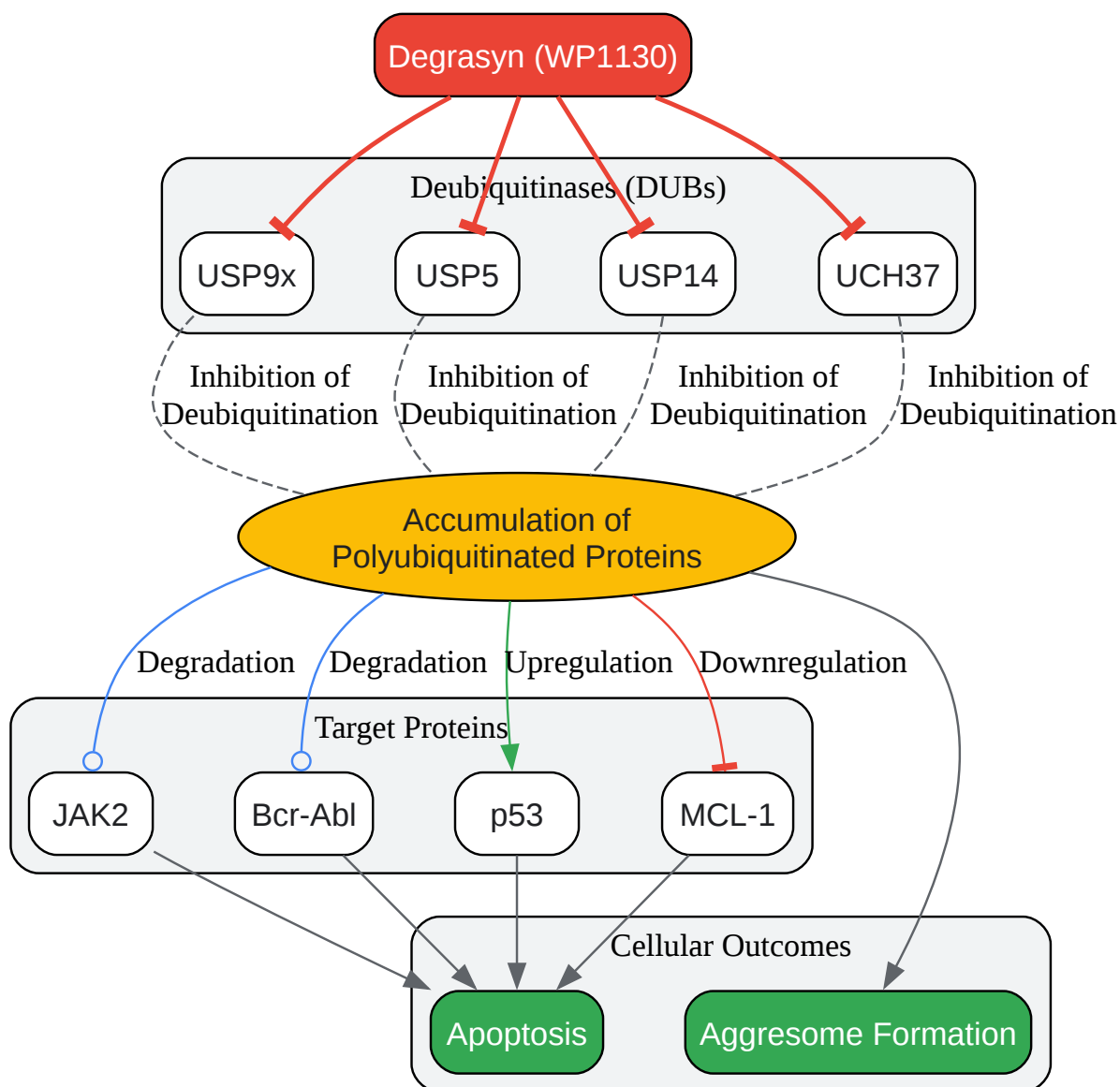
- Add the appropriate volume of the stock or intermediate solution to the final volume of cell culture medium to achieve the desired working concentration.
- Example for a 5 μ M final concentration in 10 mL of medium:
 - Using the 10 mM stock: Add 5 μ L of the 10 mM stock to 10 mL of medium.
 - Using a 1 mM intermediate: Add 50 μ L of the 1 mM intermediate to 10 mL of medium.
- Mix and apply to cells:
 - Gently mix the final working solution and add it to your cell cultures.
 - Always include a vehicle control (e.g., medium with the same final concentration of DMSO) in your experiments.

Visualizations



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Caption: Workflow for preparing and storing **Degrasyn** (WP1130) stock solution.



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